

Preparing SR7826 Stock Solutions for Cell Culture Experiments: Application Notes and Protocols

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Compound of Interest

Compound Name: **SR7826**

Cat. No.: **B610979**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and use of **SR7826** stock solutions in cell culture experiments. **SR7826** is a potent and selective, orally active inhibitor of LIM kinase 1 (LIMK1) with an IC₅₀ of 43 nM.[1][2][3] It has been shown to be over 100-fold more selective for LIMK1 compared to ROCK and JNK kinases.[1][3] This document offers detailed protocols for solubilization, storage, and application of **SR7826** to ensure reproducible and accurate experimental outcomes.

Chemical Properties and Solubility

Proper handling and solubilization of **SR7826** are critical for its efficacy in in vitro studies. The key chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Weight	387.43 g/mol	[2]
CAS Number	1219728-20-7	[1] [2]
Purity	≥98% (HPLC)	[2]
Appearance	Off-white solid	[4]
Primary Target	LIMK1	[4]
Solubility	DMSO (up to 100 mM)	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SR7826 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR7826** in dimethyl sulfoxide (DMSO), a common solvent for this compound.[\[1\]](#)[\[2\]](#)

Materials:

- **SR7826** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution and cell cultures.

- Weighing the Compound: Carefully weigh the desired amount of **SR7826** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3874 mg of **SR7826** (Molecular Weight = 387.43 g/mol).
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the **SR7826** powder. For a 10 mM solution, if you weighed 0.3874 mg, add 100 μ L of DMSO.
- Ensuring Complete Dissolution: Vortex the solution thoroughly. If precipitation or phase separation is observed, gentle heating in a water bath or sonication can be used to aid dissolution.[\[1\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to 3 months or at -80°C for up to 6 months.[\[1\]](#)

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the 10 mM **SR7826** stock solution to the final desired concentration in cell culture medium.

Materials:

- 10 mM **SR7826** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile conical tubes or multi-well plates
- Calibrated micropipettes and sterile tips

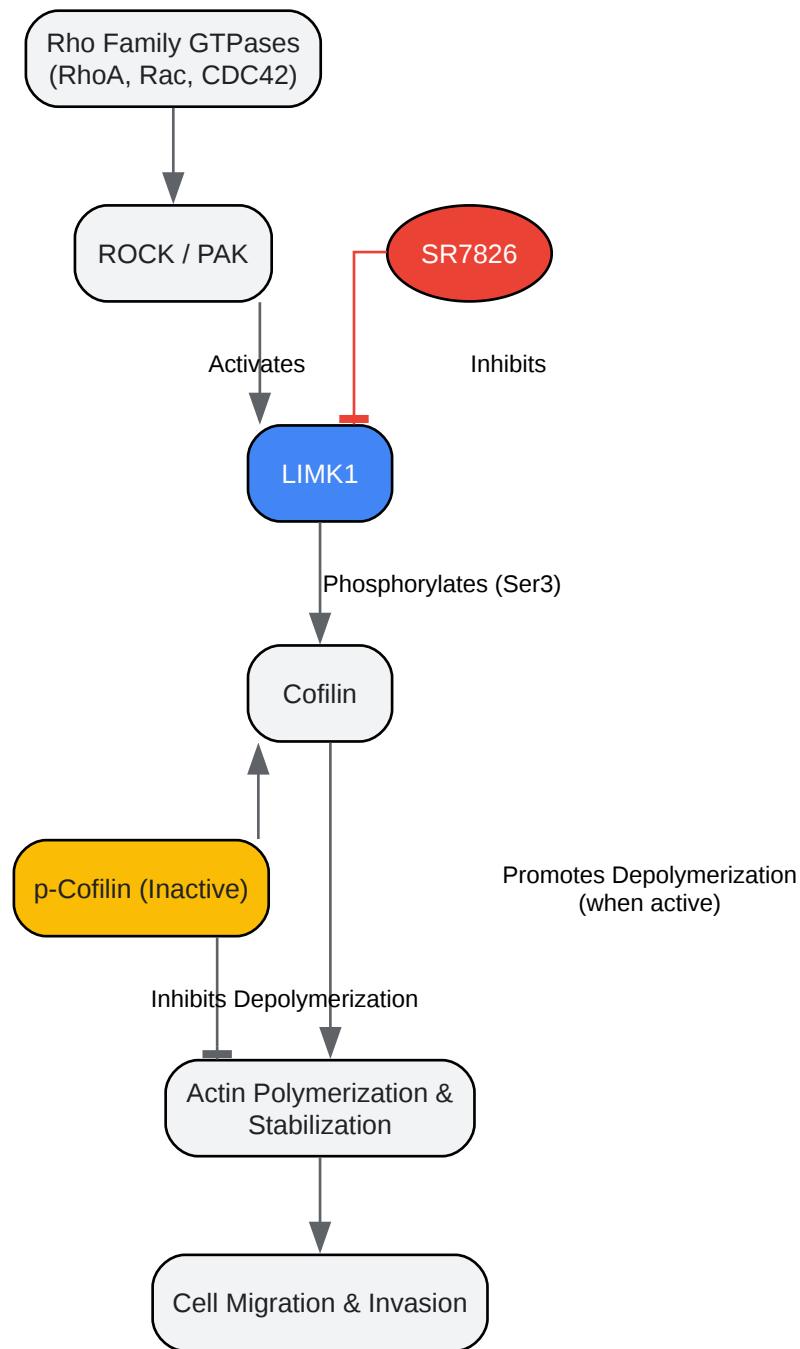
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **SR7826** stock solution at room temperature.

- Serial Dilution (Recommended): To achieve low micromolar or nanomolar concentrations, it is recommended to perform a serial dilution. For example, to prepare a 1 μ M working solution from a 10 mM stock:
 - First, dilute the 10 mM stock 1:100 in sterile cell culture medium to create a 100 μ M intermediate solution (e.g., add 1 μ L of 10 mM stock to 99 μ L of medium).
 - Then, dilute the 100 μ M intermediate solution 1:100 in the final volume of cell culture medium for your experiment (e.g., add 10 μ L of 100 μ M solution to 990 μ L of medium for a final volume of 1 mL).
- Direct Dilution (for higher concentrations): For higher working concentrations, a direct dilution may be appropriate. Ensure the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **SR7826**. This is crucial for distinguishing the effects of the compound from those of the solvent.
- Application to Cells: Add the prepared working solutions (or vehicle control) to your cell cultures and incubate for the desired experimental duration. **SR7826** has been shown to inhibit cofilin phosphorylation in various cell lines, such as A7r5 and PC-3 cells, at concentrations ranging from 470 nM to less than 1 μ M.[1][3][4] In some experiments, concentrations up to 10 μ M have been used.[5]

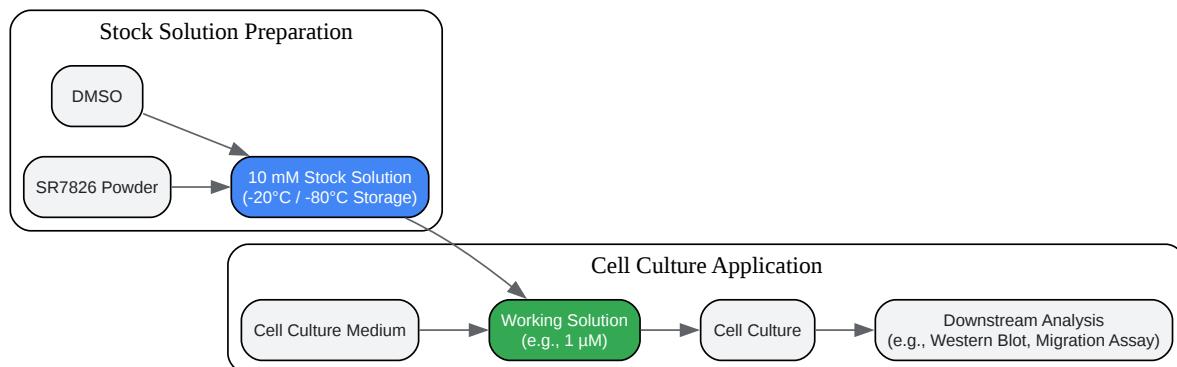
SR7826 Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathway of **SR7826** and the general experimental workflow for its use in cell culture.



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Caption: **SR7826** inhibits LIMK1, preventing cofilin phosphorylation and impacting actin dynamics.



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Caption: Workflow for preparing and applying **SR7826** in cell culture experiments.

Summary of In Vitro Activity

SR7826 has demonstrated potent inhibitory effects in various cell-based assays, making it a valuable tool for studying LIMK1-mediated processes.

Assay	Cell Line	IC50 / Effective Concentration	Effect	Reference
Cofilin Phosphorylation	A7r5	470 nM	Inhibition	[1][3][4]
Cofilin Phosphorylation	PC-3	< 1 μM	Inhibition	[1][3][4]
Cell Invasion	PC-3	1 μM	76% Inhibition	[4][6]
Cell Migration	PC-3	1 μM	74% Inhibition	[4][6]
LIMK Activation	Pancreatic Acini	10 μM	Inhibition	
Cofilin Activation	Pancreatic Acini	10 μM	Inhibition	

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SR 7826 | LIMK | Tocris Bioscience [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. researchgate.net [researchgate.net]
- 6. Bis-Aryl Urea Derivatives as Potent and Selective LIM Kinase (Limk) Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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